

Essential Safety and Logistical Information for Handling Jak-IN-31

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Compound of Interest

Compound Name: *Jak-IN-31*

Cat. No.: *B12381034*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, storage, and disposal of **Jak-IN-31**, a potent Janus kinase (JAK) inhibitor. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Compound Information and Properties

Jak-IN-31 is a potent inhibitor of JAK2, also showing inhibitory activity against JAK1 and TYK2.

[1] Its specific activity necessitates careful handling to avoid unintended biological effects.

Property	Value	Reference
Chemical Name	1-[5-methyl-2-[(3-methyl-5-isothiazolyl)amino]-4-pyrimidinyl]-3-(4-methyl-1-piperazinyl)-3-azetidineacetonitrile	[1]
CAS Number	2891469-99-9	[1][2]
Molecular Formula	C ₁₉ H ₂₆ N ₈ S	[1]
Molecular Weight	398.5 g/mol	[1]
Appearance	A solid	[1]
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 10 mg/ml, PBS (pH 7.2): Slightly soluble	[1]

Hazard Identification and Safety Precautions

As a potent kinase inhibitor, **Jak-IN-31** should be handled with caution. The toxicological properties of this compound have not been thoroughly investigated.[3] Therefore, it is crucial to treat it as a potentially hazardous substance.

Primary Routes of Exposure: Inhalation, skin contact, eye contact, and ingestion.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Jak-IN-31**. The following table outlines the required PPE.

Body Area	Required PPE	Specifications
Hands	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. Change the outer glove immediately upon contamination.
Eyes	Safety Goggles or Face Shield	Provide complete protection from splashes. A face shield should be worn when there is a significant risk of splashing.
Body	Laboratory Coat	A buttoned, full-length laboratory coat is required. Consider a disposable gown for procedures with a high risk of contamination.
Respiratory	Fume Hood or Respirator	All handling of solid Jak-IN-31 and preparation of solutions should be performed in a certified chemical fume hood. For procedures outside of a fume hood with a risk of aerosolization, a NIOSH-approved respirator is necessary.

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is critical for minimizing exposure and ensuring safe handling of **Jak-IN-31**.

Preparation and Weighing of Solid Compound

- **Work Area Preparation:** Designate a specific area within a chemical fume hood for handling **Jak-IN-31**. Cover the work surface with absorbent, disposable bench paper.

- **Personal Protective Equipment:** Don all required PPE before entering the designated handling area.
- **Weighing:** Use a dedicated, calibrated analytical balance inside the fume hood. Tare a pre-labeled, sealed container. Carefully transfer the desired amount of **Jak-IN-31** to the container using a clean spatula.
- **Cleaning:** After weighing, carefully clean the spatula and any contaminated surfaces within the fume hood with an appropriate solvent (e.g., ethanol) and dispose of the cleaning materials as hazardous waste.

Solution Preparation

- **Solvent Addition:** In the chemical fume hood, add the desired solvent to the sealed container containing the pre-weighed **Jak-IN-31**.
- **Dissolution:** Cap the container securely and mix by vortexing or sonicating until the compound is fully dissolved.
- **Labeling:** Clearly label the container with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.

Disposal Plan

All waste contaminated with **Jak-IN-31** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect all contaminated solid waste (e.g., gloves, bench paper, pipette tips, vials) in a dedicated, clearly labeled hazardous waste bag within the fume hood.
Liquid Waste	Collect all solutions containing Jak-IN-31 in a designated, sealed, and clearly labeled hazardous waste container. Do not pour any solutions containing Jak-IN-31 down the drain.
Sharps Waste	Dispose of any contaminated needles or other sharps in a designated sharps container for hazardous chemical waste.

Follow all institutional and local regulations for the disposal of hazardous chemical waste.

Experimental Protocol: In Vitro Kinase Inhibition Assay

This protocol provides a general framework for assessing the inhibitory activity of **Jak-IN-31** against a target kinase.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

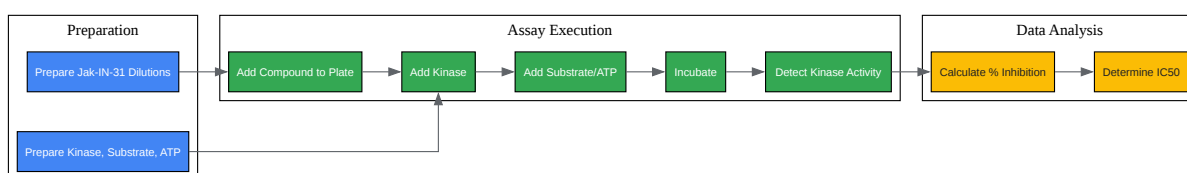
Materials

- Purified target kinase (e.g., JAK2)
- Kinase buffer (e.g., 25 mM HEPES pH 7.5, 10 mM MgCl₂, 2 mM DTT, 0.01% Triton X-100)
- Substrate peptide
- ATP
- **Jak-IN-31** stock solution (in DMSO)
- 384-well plates

- Plate reader capable of measuring fluorescence or luminescence

Procedure

- Compound Dilution: Prepare a serial dilution of **Jak-IN-31** in DMSO.
- Assay Plate Preparation: Add the diluted **Jak-IN-31** or DMSO (vehicle control) to the wells of a 384-well plate.
- Kinase Addition: Add the purified target kinase to each well.
- Initiation of Reaction: Add a mixture of the substrate peptide and ATP to each well to start the kinase reaction.
- Incubation: Incubate the plate at room temperature for a specified period (e.g., 60 minutes).
- Detection: Stop the reaction and measure the kinase activity using a suitable detection method (e.g., by quantifying the amount of phosphorylated substrate).
- Data Analysis: Calculate the percent inhibition for each concentration of **Jak-IN-31** and determine the IC₅₀ value.

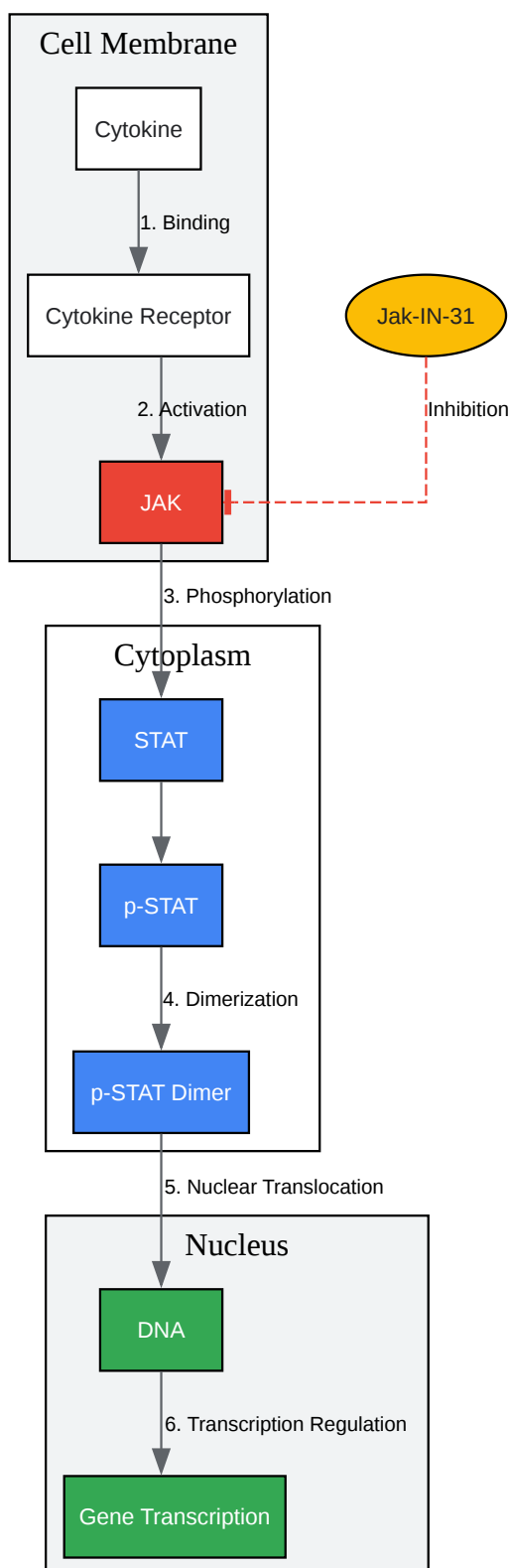


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Caption: Workflow for an in vitro kinase inhibition assay.

Mechanism of Action: JAK-STAT Signaling Pathway

Jak-IN-31 exerts its effects by inhibiting Janus kinases, which are key components of the JAK-STAT signaling pathway. This pathway is crucial for transducing signals from various cytokines and growth factors, thereby regulating cellular processes like proliferation, differentiation, and immune responses.[8]



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Caption: The JAK-STAT signaling pathway and the inhibitory action of **Jak-IN-31**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. JAK Inhibitor 31 | 2891469-99-9 [sigmaaldrich.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. In vitro JAK kinase activity and inhibition assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. In vitro kinase assay [protocols.io]
- 6. In Vitro JAK Kinase Activity and Inhibition Assays | Springer Nature Experiments [experiments.springernature.com]
- 7. researchgate.net [researchgate.net]
- 8. JAK inhibition as a therapeutic strategy for immune and inflammatory diseases - PMC [pmc.ncbi.nlm.nih.gov]
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